

An In-depth Technical Guide to 3-Hydroxy-4-methoxyacetophenone: Solubility and Stability

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxyacetophenone

Cat. No.: B194541

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxy-4-methoxyacetophenone, also widely known by its trivial name apocynin, is a naturally occurring organic compound with the chemical formula $C_9H_{10}O_3$. It is structurally related to vanillin and has been the subject of extensive research due to its diverse pharmacological activities, most notably as an inhibitor of NADPH oxidase. This technical guide provides a comprehensive overview of the solubility and stability of **3-Hydroxy-4-methoxyacetophenone**, presenting key data in a structured format, detailing experimental methodologies, and visualizing complex information for enhanced clarity.

Core Physicochemical Properties

Property	Value	Reference
Molecular Weight	166.17 g/mol	[1][2]
Melting Point	112-116 °C	[3][4]
Appearance	Crystalline solid	[5]

Solubility Profile

3-Hydroxy-4-methoxyacetophenone exhibits a varied solubility profile, being readily soluble in many organic solvents while showing limited solubility in aqueous solutions. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Solvent	Concentration	Temperature	Reference
Dimethyl Sulfoxide (DMSO)	100 mM	Not Specified	[1]
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	Not Specified	[5]
Dimethyl Sulfoxide (DMSO)	33 mg/mL (198.59 mM)	25°C	[2]
Dimethyl Sulfoxide (DMSO)	9 mg/mL (54.16 mM)	Not Specified	[6]
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Not Specified	[7]
Ethanol	100 mM	Not Specified	[1]
Ethanol	~20 mg/mL	Not Specified	[5]
Ethanol	33 mg/mL (198.59 mM)	25°C	[2]
Ethanol	20 mg/mL	Not Specified	[7]
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	[5]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	Not Specified	[5]

Qualitative Solubility Data

Solvent	Solubility	Reference
Hot Water	Soluble	[3][8]
Water	Insoluble	[2]
Benzene	Soluble	[3][8]
Chloroform	Soluble	[3][8]
Ether	Soluble	[3]
Ethyl Acetate	Soluble	[3]
Petroleum Ether	Insoluble	[3]

Stability Landscape

The stability of **3-Hydroxy-4-methoxyacetophenone** is influenced by several factors, including pH, oxidizing agents, and light. Understanding its degradation profile is critical for formulation development and ensuring the integrity of experimental results.

Summary of Stability Under Stress Conditions

Condition	Observation	Reference
Acid Hydrolysis (HCl)	Mild degradation	[9][10][11]
Alkali Hydrolysis (NaOH)	Great degradation	[9][10][11]
Oxidation (H ₂ O ₂)	Mild degradation	[9][10][11]
Visible Light Exposure	No degradation	[9][10][11]

Solution Stability

- A stock solution of **3-Hydroxy-4-methoxyacetophenone** in DMSO (5.5 mg/mL) was found to be stable for at least 30 days when stored at room temperature.[12]
- Stock solutions in cell culture medium (2.5 mg/mL) have been reportedly stored at -20°C.[4]
- Aqueous solutions are not recommended for storage for more than one day.[5]

Experimental Protocols

Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

A validated HPLC method is crucial for accurately assessing the stability of **3-Hydroxy-4-methoxyacetophenone**. The following protocol is based on a published study.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Instrumentation:

- HPLC system with a photodiode array (PDA) detector.
- Reversed-phase C18 column (e.g., 125 mm × 4 mm, 5 µm).

Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile and 1% acetic acid in water (60:40, v/v).
- Flow Rate: 0.8 mL/min.
- Detection Wavelength: 276 nm.
- Column Temperature: 25°C.
- Injection Volume: 20 µL.
- Retention Time: Approximately 1.65 minutes.

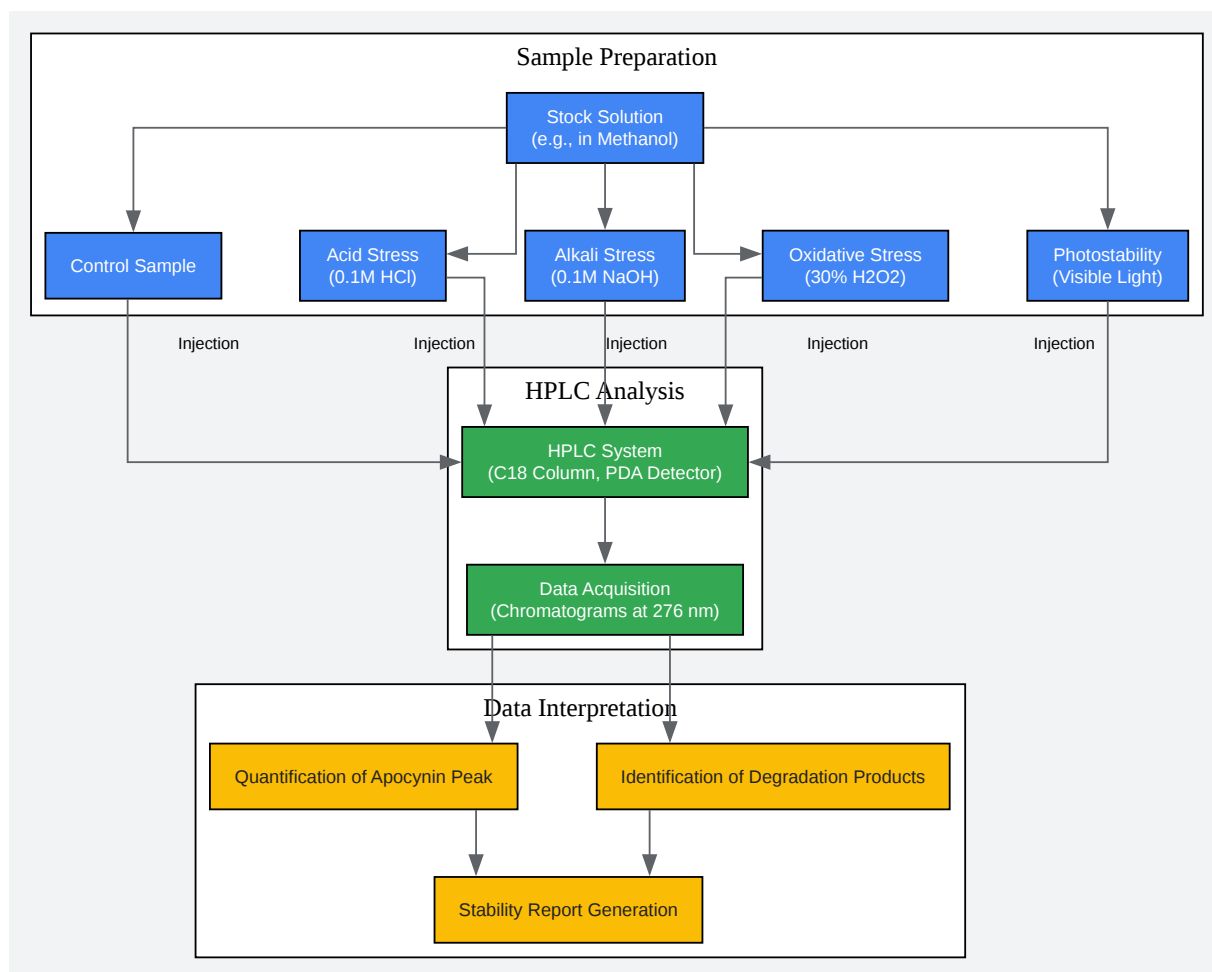
Forced Degradation Study Protocol:

- Acid Hydrolysis: Mix the drug solution with an equal volume of 0.1 M HCl and keep at room temperature for a specified duration (e.g., 1 hour).
- Alkali Hydrolysis: Mix the drug solution with an equal volume of 0.1 M NaOH and keep at room temperature for a specified duration (e.g., 1 hour).
- Oxidative Degradation: Mix the drug solution with an equal volume of 30% (v/v) hydrogen peroxide and keep at room temperature for a specified duration (e.g., 1 hour).

- Photostability: Expose the drug solution to visible light for a defined period (e.g., 24 hours).
- Analysis: Following exposure, neutralize the acidic and basic samples if necessary, and analyze all samples by the validated HPLC method to determine the extent of degradation.

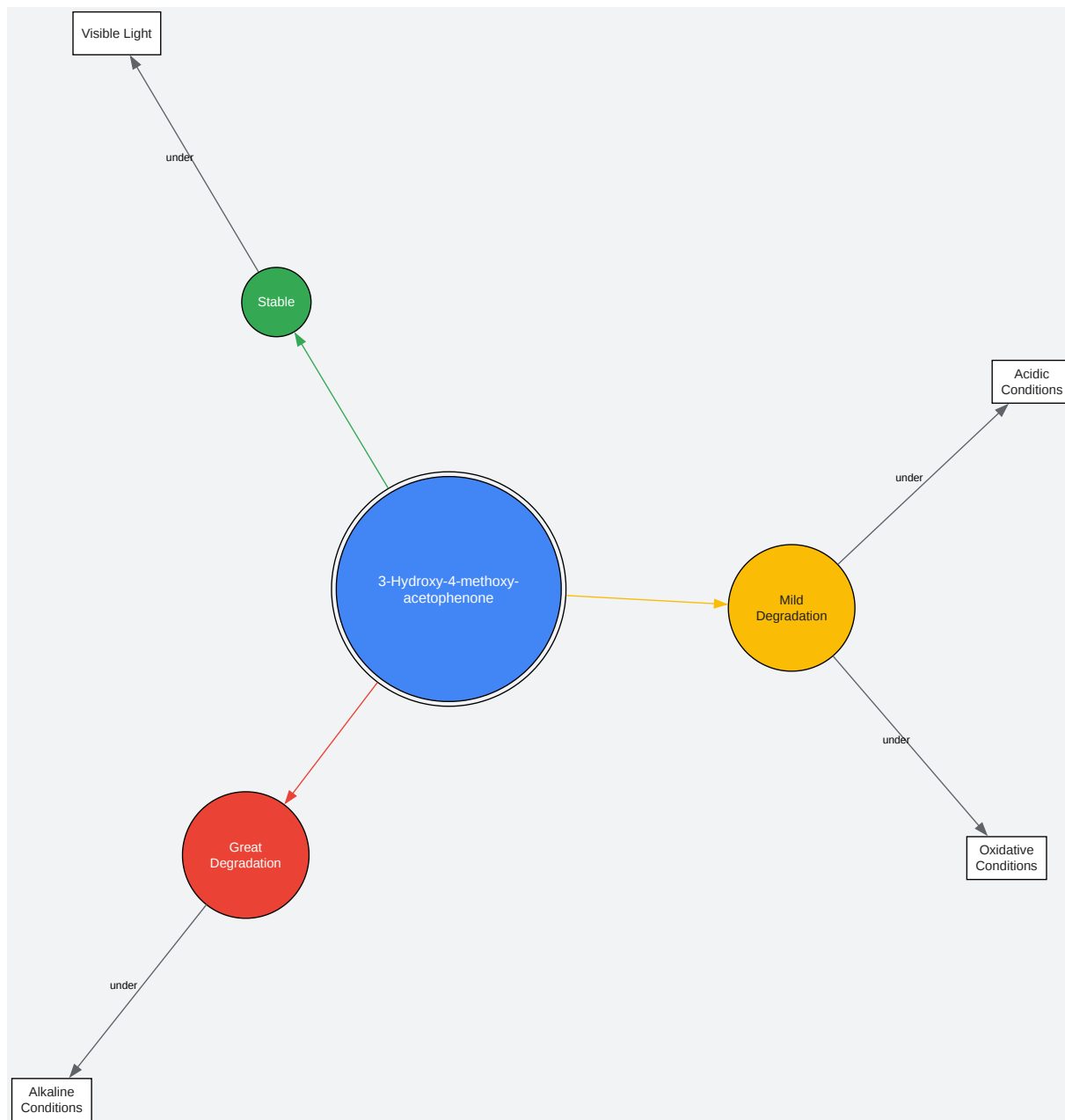
Visualizing Methodologies and Relationships

To better illustrate the experimental processes and logical connections, the following diagrams are provided in the DOT language.



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Workflow for the stability-indicating HPLC analysis of **3-Hydroxy-4-methoxyacetophenone**.



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Logical relationship of **3-Hydroxy-4-methoxyacetophenone**'s stability under various stress conditions.

Conclusion

This technical guide consolidates critical information on the solubility and stability of **3-Hydroxy-4-methoxyacetophenone**. The provided data tables, detailed experimental protocols, and visual diagrams are intended to serve as a valuable resource for researchers and professionals in the field of drug development and scientific research, facilitating informed decisions in experimental design and formulation strategies. The compound's solubility in organic solvents and its susceptibility to degradation, particularly under alkaline conditions, are key considerations for its handling and application.

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